

Proper Disposal of D-64131: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. Date: December 2025



For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and regulatory compliance. This document provides essential information and procedural guidance for the safe disposal of **D-64131**, also known as (5-Methoxy-1H-indol-2-yl)phenylmethanone.

D-64131 is a tubulin polymerization inhibitor with cytotoxic and antimitotic properties, making it a compound of interest in cancer research.[1][2] Due to its biological activity, it is imperative to handle and dispose of this chemical with the utmost care to prevent harm to personnel and the environment.

I. Understanding the Compound: Key Data

A summary of the essential chemical and safety data for **D-64131** is presented below. This information is critical for a comprehensive understanding of the compound's properties.



Property	Value	Reference
Chemical Name	(5-Methoxy-1H-indol-2- yl)phenylmethanone	[1]
Synonym	D-64131	[3]
CAS Number	74588-78-6	[1]
Molecular Formula	C16H13NO2	[3]
Molecular Weight	251.28 g/mol	[2]
Primary Hazard	Tubulin Polymerization Inhibitor, Cytotoxic, Antimitotic	[1][2]

II. Experimental Protocols: Safe Handling and Disposal Procedures

The following protocols are based on general best practices for the disposal of hazardous laboratory chemicals. Always consult the specific Safety Data Sheet (SDS) provided by the manufacturer and adhere to your institution's and local environmental regulations.

A. Personal Protective Equipment (PPE) and Engineering Controls:

- Engineering Controls: Always handle **D-64131** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment:
 - Gloves: Wear appropriate chemical-resistant gloves. Inspect gloves for any signs of degradation or puncture before use.
 - Eye Protection: Use safety glasses with side shields or chemical splash goggles.
 - Lab Coat: A standard laboratory coat should be worn to protect street clothing.

B. Step-by-Step Disposal Procedure:



- · Waste Identification and Segregation:
 - D-64131, as a bioactive and potentially hazardous compound, must be disposed of as chemical waste.
 - Do not mix **D-64131** waste with non-hazardous trash or other incompatible waste streams.

Containerization:

- Use a dedicated, properly labeled hazardous waste container. The container should be made of a material compatible with the chemical and any solvents used.
- The label should clearly state "Hazardous Waste" and list the chemical name: "(5-Methoxy-1H-indol-2-yl)phenylmethanone (D-64131)". Also, indicate any solvents present in the waste.

Waste Collection:

- For solid **D-64131**, carefully transfer the material into the designated waste container, avoiding the creation of dust.
- For solutions of **D-64131**, pour the waste into the designated liquid waste container within a fume hood.

Storage:

 Store the sealed hazardous waste container in a designated, secure, and well-ventilated area, away from incompatible materials.

Disposal:

- Arrange for the collection of the hazardous waste by your institution's Environmental
 Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Never dispose of D-64131 down the drain or in the regular trash.[4]

C. Decontamination of Labware:



- Any labware that has come into contact with **D-64131** should be decontaminated.
- Rinse the contaminated labware with a suitable solvent (e.g., ethanol or acetone) and collect the rinsate as hazardous waste.
- After initial decontamination, wash the labware with soap and water.

III. Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **D-64131**.



Click to download full resolution via product page

Caption: Workflow for the safe disposal of **D-64131**.

This comprehensive guide provides the necessary information for the safe and compliant disposal of **D-64131**. By adhering to these procedures, laboratory professionals can ensure a safe working environment and minimize their environmental impact.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. chemscene.com [chemscene.com]
- 2. (5-METHOXY-1H-INDOL-2-YL)PHENYLMETHANONE CAS#: 74588-78-6 [m.chemicalbook.com]
- 3. (5-METHOXY-1H-INDOL-2-YL)PHENYLMETHANONE Safety Data Sheet [chemicalbook.com]
- 4. theses.lib.sfu.ca [theses.lib.sfu.ca]
- To cite this document: BenchChem. [Proper Disposal of D-64131: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669715#d-64131-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com